

A Technical Guide to Zinc Sulfate Heptahydrate: Formula, Molecular Weight, and Analysis

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Compound of Interest

Compound Name: Zinc Sulfate Heptahydrate

Cat. No.: B1202081

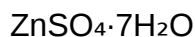
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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the chemical properties of **Zinc Sulfate Heptahydrate**, with a focus on its molecular formula and weight. It includes a detailed experimental protocol for the determination of its water of hydration using Thermogravimetric Analysis (TGA).

Chemical Formula and Molecular Structure

Zinc Sulfate Heptahydrate is an inorganic compound and a hydrate of zinc sulfate. It is historically known as "white vitriol".^[1] The chemical formula is:



This formula indicates that for each mole of zinc sulfate (ZnSO_4), there are seven moles of water of crystallization bound within the crystal structure.^{[1][2][3]} These water molecules are an integral part of the crystalline solid. The compound consists of $[\text{Zn}(\text{H}_2\text{O})_6]^{2+}$ ions, sulfate ions (SO_4^{2-}), and one additional water molecule of crystallization held by hydrogen bonds.^[1]

Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **Zinc Sulfate Heptahydrate** is based on the atomic weights of Zinc (Zn),

Sulfur (S), Oxygen (O), and Hydrogen (H). For comparative purposes, the molecular weight of the anhydrous form, Zinc Sulfate (ZnSO_4), is also provided.

Summary of Quantitative Data

The following table summarizes the atomic and molecular weights.

Element/Compound	Symbol/Formula	Atomic/Molecular Weight (g/mol)
Zinc	Zn	65.38[4][5]
Sulfur	S	32.066[6]
Oxygen	O	15.999
Hydrogen	H	1.008[7]
Zinc Sulfate (Anhydrous)	ZnSO_4	161.44[1]
Zinc Sulfate Heptahydrate	$\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$	287.55[1][2][8][9]

Note: The molecular weight for the compounds was calculated using the provided atomic weights and may show slight variations from other sources due to rounding of atomic weight values.

Detailed Calculation

Anhydrous Zinc Sulfate (ZnSO_4):

- $(1 \times \text{AW of Zn}) + (1 \times \text{AW of S}) + (4 \times \text{AW of O})$
- $(1 \times 65.38) + (1 \times 32.066) + (4 \times 15.999) = 161.442 \text{ g/mol}$

Zinc Sulfate Heptahydrate ($\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$):

- $(\text{Molecular Weight of } \text{ZnSO}_4) + 7 \times (\text{Molecular Weight of } \text{H}_2\text{O})$
- $161.442 + 7 \times ((2 \times 1.008) + 15.999) = 161.442 + 7 \times (18.015) = 287.547 \text{ g/mol}$

Experimental Protocol: Determination of Water of Hydration by Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis (TGA) is a thermal analysis technique used to measure changes in the mass of a sample as a function of temperature.^[10] It is an effective method for determining the water of hydration in salts like **Zinc Sulfate Heptahydrate** by precisely measuring the mass loss during controlled heating.^[6]^[11]

Principle

When a hydrated salt is heated, it decomposes, and the water of crystallization is released as water vapor. TGA measures the resulting mass loss. The dehydration of $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$ typically occurs in distinct steps, which can be correlated to the sequential loss of water molecules.^[6] The final mass corresponds to the anhydrous Zinc Sulfate. From the mass loss, the percentage of water and the number of water molecules per formula unit of the salt can be calculated.

Instrumentation

A standard thermogravimetric analyzer consists of:

- **High-Precision Balance:** To continuously monitor the sample mass.
- **Furnace:** To heat the sample according to a programmed temperature profile.
- **Sample Pan:** Typically made of an inert material like platinum or alumina.
- **Purge Gas System:** To maintain a controlled, inert atmosphere (e.g., nitrogen or argon) around the sample, preventing oxidative side reactions.
- **Data Acquisition and Control System:** A computer to control the instrument and record the data.

Methodology

- **Instrument Calibration:** Calibrate the TGA for mass and temperature according to the manufacturer's specifications. Temperature calibration is typically performed using materials with known Curie points.^[12]

- **Sample Preparation:** Accurately weigh a small amount of the **Zinc Sulfate Heptahydrate** sample (typically 5-10 mg) into a tared TGA sample pan.
- **Experimental Setup:**
 - Place the sample pan onto the TGA balance mechanism.
 - Set the purge gas (e.g., Nitrogen 99.99% purity) to a constant flow rate (e.g., 50-100 mL/min) to ensure an inert atmosphere and efficiently remove evolved water vapor.
- **Temperature Program:**
 - Equilibrate the sample at a starting temperature (e.g., 30 °C).
 - Heat the sample at a constant, linear rate (e.g., 10 °C/min) up to a final temperature where all water is expected to be removed (e.g., 300-350 °C). The dehydration of $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$ is typically complete before 300 °C.[\[6\]](#)
- **Data Acquisition:** Record the sample mass as a function of temperature. The output is a TGA curve (mass % vs. temperature).

Data Analysis

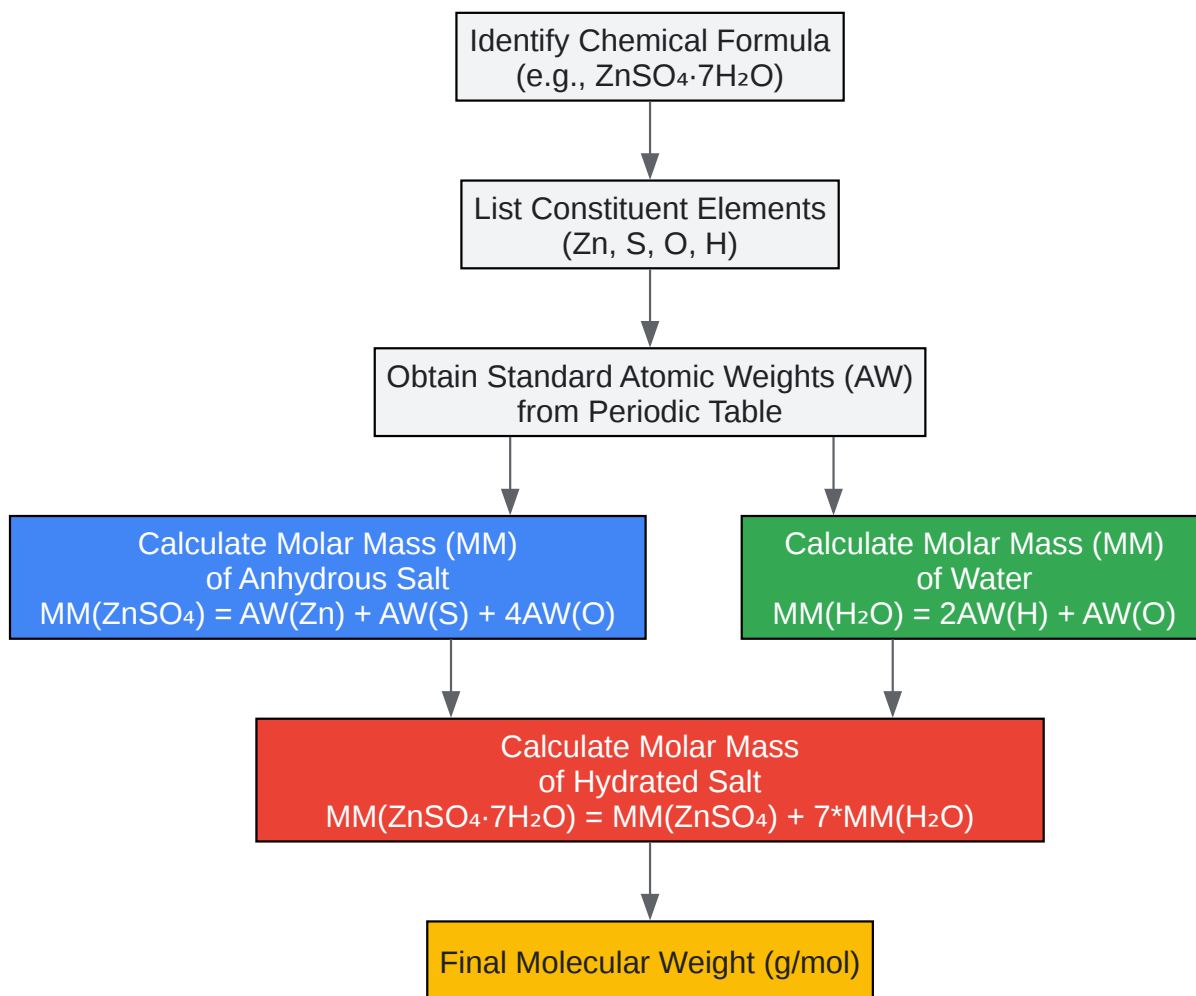
- **TGA Curve Analysis:** The resulting TGA curve will show one or more distinct steps, each corresponding to a mass loss event. The plateau following the final mass loss represents the stable anhydrous ZnSO_4 .
- **Calculate Mass Loss:** Determine the percentage mass loss (% Δm) corresponding to the total loss of water.
 - $\% \Delta m = [(\text{Initial Mass} - \text{Final Mass}) / \text{Initial Mass}] \times 100$
- **Stoichiometric Calculation:**
 - The theoretical percentage of water in $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$ is $(7 \times \text{Molar Mass of H}_2\text{O}) / (\text{Molar Mass of ZnSO}_4 \cdot 7\text{H}_2\text{O}) \times 100 = (126.105 / 287.547) \times 100 \approx 43.85\%$.

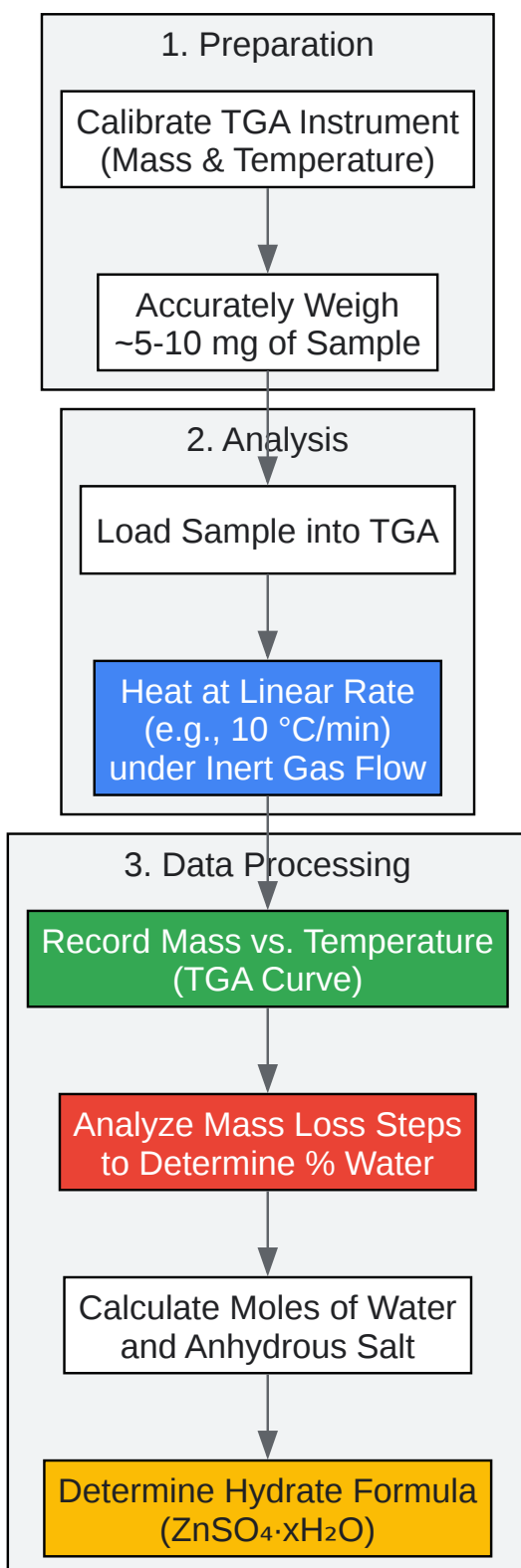
- Compare the experimental mass loss with the theoretical value to confirm the identity of the hydrate.
- The number of water molecules (x) can be determined from the moles of water lost and the moles of anhydrous salt remaining.

Visualizations

Logical Workflow for Molecular Weight Calculation

The following diagram illustrates the logical steps involved in calculating the molecular weight of a hydrated salt.





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